

Technical Application Note: Storage & Handling of N-(2,3-dimethoxyphenyl)acetamide

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Compound of Interest

Compound Name: N-(2,3-dimethoxyphenyl)acetamide

CAS No.: 121639-09-6

Cat. No.: B184627

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Chemical Identity & Physicochemical Profile

N-(2,3-dimethoxyphenyl)acetamide is an acetanilide derivative characterized by an electron-rich aromatic ring due to the ortho- and meta-methoxy substituents.^{[1][2]} This structural feature dictates its storage requirements, as electron-rich systems are susceptible to slow oxidative degradation.^{[1][2]}

Property	Specification	Notes
Chemical Name	N-(2,3-dimethoxyphenyl)acetamide	Synonyms: 2',3'-Dimethoxyacetanilide
Molecular Formula	C ₁₀ H ₁₃ NO ₃	
Molecular Weight	195.22 g/mol	
Physical State	Crystalline Solid	Typically white to off-white needles/powder.[1][2][3]
Solubility	DMSO, Ethanol, Methanol, DCM	Insoluble in water.[1][2]
LogP (Predicted)	~1.3 - 1.5	Lipophilic; cell-permeable.[1][2]
Melting Point	Range varies by purity	Predicted range: 80–135°C (Analogous to 2,5-isomer MP: 132°C).[1][2]

Stability Assessment & Hazard Analysis

Mechanisms of Degradation

While acetamides are generally resistant to hydrolysis under neutral conditions, the 2,3-dimethoxy substitution pattern introduces specific risks:

- **Oxidative Discoloration:** The electron-donating methoxy groups activate the phenyl ring.[1][2] Prolonged exposure to air and light can lead to the formation of quinoid-like impurities (observed as a pink/brown tint).[1][2]
- **Hygroscopicity:** While not deliquescent, the amide bond can hydrogen bond with atmospheric moisture, complicating precise weighing for sub-millimolar stock solutions.[1][2]

Safety & PPE (GHS Standards)

- **Signal Word:** WARNING
- **Hazard Statements:** H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).[1][2]

- PPE: Nitrile gloves (0.11 mm min thickness), safety goggles, and lab coat.[1][2] Handle powder in a fume hood to avoid inhalation.[1][2]

Storage Protocols

To maximize shelf-life and compound integrity, a tiered storage strategy is required.[1][2]

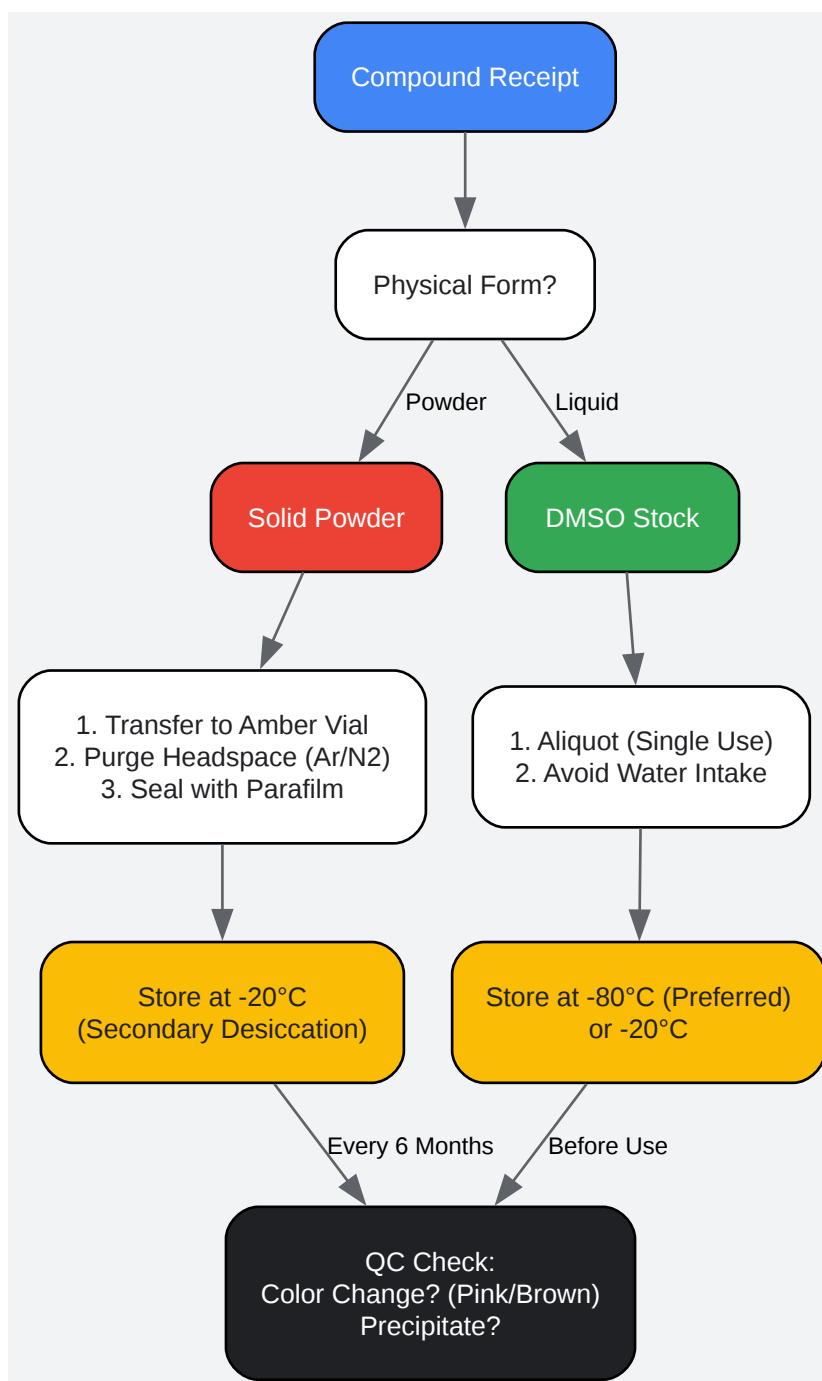
Tier 1: Solid State Storage (Long-Term)

- Temperature: -20°C is optimal; 4°C is acceptable for <3 months.
- Atmosphere: Store under inert gas (Argon or Nitrogen) if possible.[1][2]
- Container: Amber glass vials with PTFE-lined screw caps.[1][2] Avoid clear glass to prevent photo-oxidation.[1][2]
- Desiccation: Store vials inside a secondary container (desiccator or sealed bag) with silica gel packets.

Tier 2: Solubilized Storage (Stock Solutions)

- Solvent: Dimethyl sulfoxide (DMSO), anhydrous (≥99.9%).[1][2]
- Concentration: 10 mM to 50 mM stocks are standard.[1][2]
- Stability: Stable at -20°C for up to 6 months.
- Freeze/Thaw: Limit to <5 cycles. Aliquot stocks into single-use volumes (e.g., 20 µL or 50 µL) to avoid repeated temperature stress.

Visual Workflow: Storage Decision Logic



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Figure 1: Decision tree for optimal storage conditions based on physical state.

Handling & Solubilization Protocol

Preparation of 10 mM Stock Solution

- Reagents: Anhydrous DMSO (Sigma-Aldrich or equivalent).

- Calculation:

[1][2]

- Example: To make 1 mL of 10 mM stock:

[1][2]

- Procedure:

- Weigh ~2 mg of **N-(2,3-dimethoxyphenyl)acetamide** into a tared amber microcentrifuge tube.
- Calculate exact DMSO volume required based on actual mass.[1][2]
- Add DMSO.[1][2][4] Vortex for 30 seconds.[1][2]
- Sonicate for 1-2 minutes if dissolution is slow (warm water bath <37°C is permissible).
- Inspect visually: Solution must be clear and colorless.[1][2]

Serial Dilution for Bioassays

Critical Note: The compound is insoluble in water.[1][2] When diluting into aqueous media (e.g., cell culture media), ensure the final DMSO concentration is <0.5% (or as tolerated by your cell line) to prevent solvent toxicity.[1][2]

Precipitation Risk: A "crash-out" may occur if the high-concentration DMSO stock is added directly to cold media.[1][2]

- Best Practice: Perform an intermediate dilution in media without serum first, or add stock dropwise to rapidly stirring media at room temperature.

Quality Control & Validation

Before critical experiments, validate compound purity, especially if the solid has turned off-white.[1][2]

HPLC Purity Check Method

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).[1][2]
- Mobile Phase A: Water + 0.1% Formic Acid.[1][2]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1][2]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic ring) and 210 nm (amide bond).[1][2]
- Acceptance Criteria: Single peak >95% area integration.

Synthesis Verification (If Reference Standard Unavailable)

If you synthesized this compound (e.g., via acetylation of 2,3-dimethoxyaniline), confirm identity via NMR.[1][2]

- ^1H NMR (DMSO- d_6): Look for:
 - Singlet (~2.1 ppm, 3H) for Acetyl-CH₃. [1][2]
 - Two Singlets (~3.7-3.8 ppm, 3H each) for Methoxy groups. [1][2]
 - Aromatic protons (Multiplet, ~6.7-7.5 ppm). [1][2][4]
 - Broad Singlet (~9.0+ ppm) for Amide NH. [1][2]

Emergency Procedures

Incident	Protocol
Skin Contact	Wash with soap and copious water.[1][2] If irritation persists, seek medical attention.
Eye Contact	Rinse cautiously with water for 15 minutes.[1][2] Remove contact lenses.[1][2]
Spill (Solid)	Sweep up without creating dust.[1][2] Place in chemical waste container.
Spill (Liquid)	Absorb with sand or vermiculite.[1][2] Clean surface with ethanol.[1][2]

References

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